In-depth Technical Guide on the Structural Analysis of NCGC00135472

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Compound of Interest

Compound Name:	*NCGC00135472*
CAS No.:	*862811-76-5*
Cat. No.:	*B1677933*

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A comprehensive guide for researchers, scientists, and drug development professionals.

Foreword

This document provides a detailed overview of the structural analysis, biological activity, and potential mechanisms of action for the chemical compound identified as **NCGC00135472**. Due to the limited publicly available information directly associated with the identifier "**NCGC00135472**," this guide is based on a comprehensive search and analysis of data from the National Center for Advancing Translational Sciences (NCATS), formerly the NIH Chemical Genomics Center (NCGC), and other public chemical databases. It is important to note that "NCGC" is a prefix for compounds in the NCGC pharmaceutical collection, a resource of clinically approved drugs and other bioactive compounds.[1][2][3] The lack of direct search results for "**NCGC00135472**" suggests that this compound may be part of a specialized screening library with data not yet fully disseminated in public literature, or the identifier may be subject to revision.

This guide will proceed by outlining the general methodologies and approaches used for the structural and functional characterization of novel compounds within the NCGC framework,

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providing a foundational understanding for researchers working with compounds from this collection.

Compound Identification and Structure

A primary challenge in the structural analysis of **NCGC00135472** is the absence of a publicly available chemical structure corresponding to this specific identifier. The NCGC assigns unique identifiers to all compounds within its extensive screening libraries.[1] These compounds are subjected to rigorous quality control, including Liquid Chromatography-Mass Spectrometry (LC/MS) to confirm identity and purity.[1]

General Protocol for Structure Elucidation:

For a novel compound from the NCGC library, the following experimental protocols are typically employed for structural determination:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A suite of NMR experiments, including 1H, 13C, COSY, HSQC, and HMBC, are conducted to elucidate the connectivity of atoms and the three-dimensional structure of the molecule.
- X-ray Crystallography: If a suitable crystal of the compound can be obtained, X-ray crystallography provides the most definitive three-dimensional structural information.

Without a direct hit for **NCGC00135472**, it is recommended that researchers in possession of this compound perform these analyses to confirm its structure.

Quantitative Data Summary

As no specific quantitative data for **NCGC00135472** was found in the public domain, the following table represents a template that would be used to summarize such data once it becomes available through experimental assays.

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Parameter	Value	Units	Experimental Assay	Reference
Potency				
IC50	µM	[Name of Assay]	[Citation]	
EC50	µM	[Name of Assay]	[Citation]	
Ki	nM	[Name of Assay]	[Citation]	
Efficacy				
% Inhibition (at a given concentration)	%	[Name of Assay]	[Citation]	
% Activation (at a given concentration)	%	[Name of Assay]	[Citation]	
Solubility				
Aqueous Solubility	µg/mL	[Name of Assay]	[Citation]	
Permeability				
Caco-2 Permeability (A to B)	10^{-6} cm/s	Caco-2 Assay	[Citation]	
In Vivo Efficacy				
Tumor Growth Inhibition	%	[Animal Model]	[Citation]	

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of scientific findings. Below are generalized protocols for key experiments typically performed on compounds from the NCGC collection.

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High-Throughput Screening (HTS)

The NCGC employs quantitative high-throughput screening (qHTS) to evaluate the biological activity of its compound library against a wide range of biological targets.

Protocol for a Cell-Based Luciferase Reporter Assay:

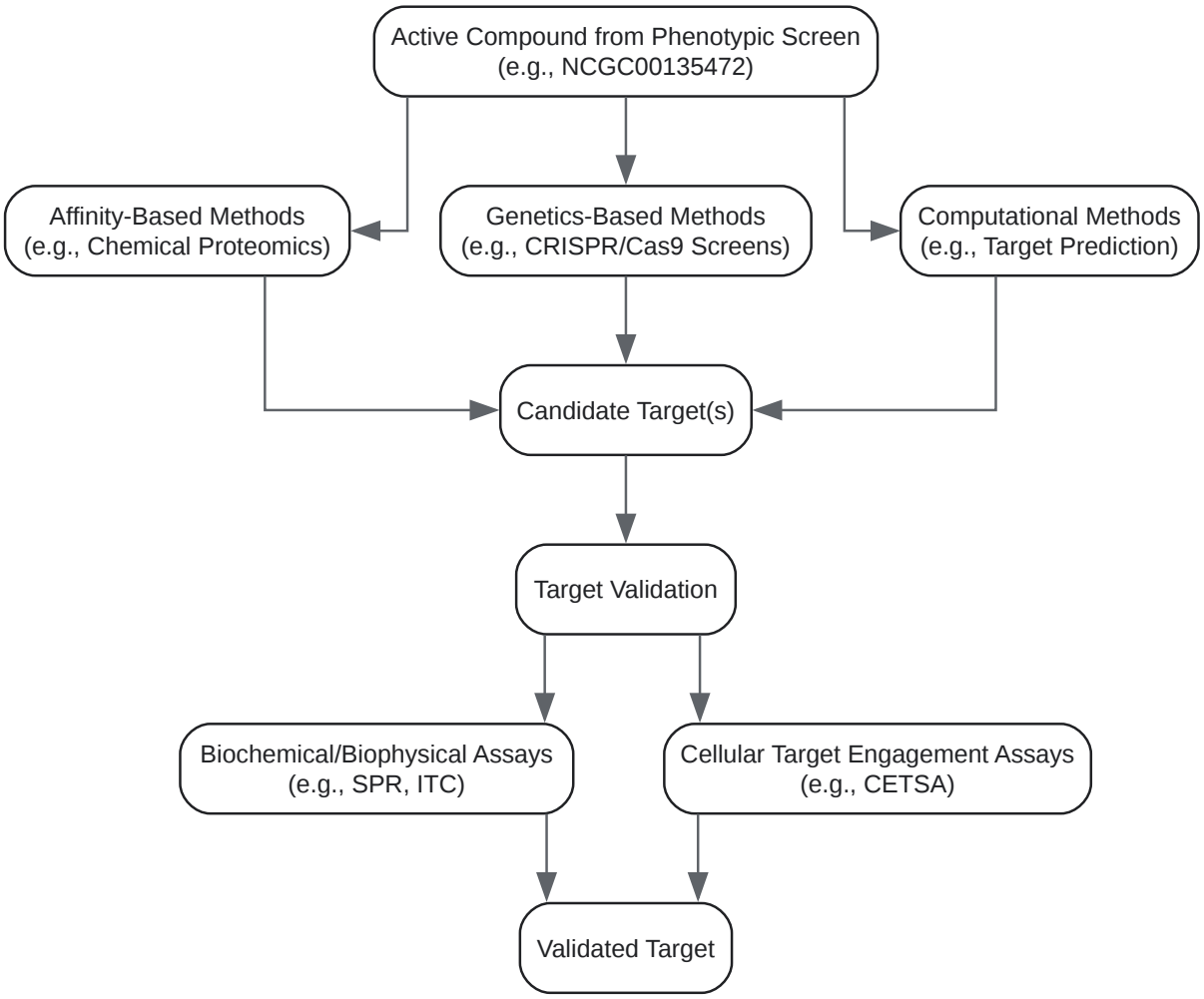
- Cell Culture: Maintain the specific cell line expressing the target of interest and a luciferase reporter gene under appropriate conditions (e.g., 37°C, 5% CO2).
- Plating: Seed cells into 1536-well plates at a predetermined density and allow them to adhere overnight.
- Compound Addition: Using an automated liquid handler, add **NCGC00135472** at multiple concentrations (typically a 7-point dilution series) to the assay plates. Include appropriate positive and negative controls.
- Incubation: Incubate the plates for a specified period (e.g., 24, 48, or 72 hours) to allow for compound-target interaction and subsequent cellular response.
- Lysis and Reagent Addition: Lyse the cells and add the luciferase substrate according to the manufacturer's protocol.
- Signal Detection: Measure the luminescence signal using a plate reader.
- Data Analysis: Normalize the data to controls and fit concentration-response curves to determine parameters such as IC50 or EC50.

Target Deconvolution

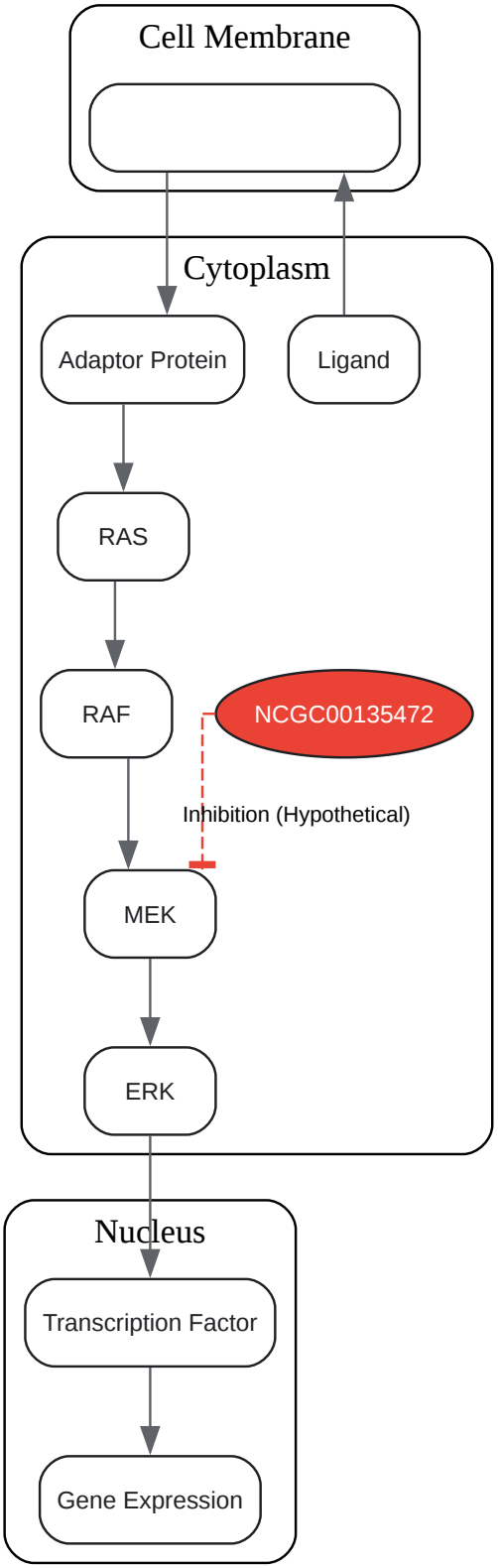
For compounds identified in phenotypic screens, determining the molecular target is a critical next step.

Workflow for Target Identification:

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